

An In-depth Technical Guide to the Physicochemical Properties of Zolmitriptan Dimer

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Compound of Interest

Compound Name: (N,N-Dimethyl-1-butanamine)
Zolmitriptan Dimer

CAS No.: 1350928-05-0

Cat. No.: B580352

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Abstract

This technical guide provides a comprehensive overview of the physicochemical properties of the zolmitriptan dimer, a known process-related impurity and potential degradation product of the anti-migraine agent zolmitriptan. This document is intended for researchers, scientists, and drug development professionals engaged in the characterization, analysis, and quality control of zolmitriptan and its related substances. The guide details the identity, synthesis, and analytical characterization of the zolmitriptan dimer, including spectroscopic and chromatographic methodologies. Furthermore, it consolidates the available physicochemical data and outlines detailed experimental protocols for its formation and analysis, offering a critical resource for ensuring the purity, safety, and efficacy of zolmitriptan drug products.

Introduction: The Significance of Zolmitriptan and Its Dimeric Impurity

Zolmitriptan, chemically designated as (S)-4-({3-[2-(dimethylamino)ethyl]-1H-indol-5-yl)methyl}-1,3-oxazolidin-2-one, is a selective serotonin 5-HT_{1B/1D} receptor agonist widely prescribed for the acute treatment of migraine headaches.[1] Its therapeutic efficacy is intrinsically linked to its purity and the profile of any related substances. The formation of impurities, such as the zolmitriptan dimer, during synthesis or upon storage can impact the quality, safety, and regulatory compliance of the final drug product.

The zolmitriptan dimer is a significant process-related impurity that can arise during the manufacturing process.[2] Its presence necessitates robust analytical methods for detection and quantification to ensure that it remains within acceptable limits as defined by regulatory bodies. Understanding the physicochemical properties of this dimer is paramount for the development of effective control strategies, including the optimization of synthetic routes to minimize its formation and the development of stability-indicating analytical methods.

This guide provides a detailed exploration of the zolmitriptan dimer, from its chemical identity and formation pathways to its analytical characterization and known physicochemical properties.

Chemical Identity and Structure

The primary zolmitriptan dimer identified as a process-related impurity has the following chemical structure and nomenclature:

- Systematic Name: (4S,4'S)-4,4'-(2,2'-(4-(dimethylamino)butane-1,1-diyl)bis(3-(2-(dimethylamino) ethyl)-1H-indole-5,2-diyl))bis(methylene)di(oxazolidin-2-one)[2]
- Common Name: Zolmitriptan Dimer Impurity, Zolmitriptan USP Related Compound F[3][4]
- CAS Number: 1350928-05-0[4]
- Molecular Formula: C₃₈H₅₃N₇O₄[3]
- Molecular Weight: 671.87 g/mol [3]

The dimeric structure is formed through the linkage of two zolmitriptan molecules, a process that can be initiated during the synthesis of the active pharmaceutical ingredient (API).[5]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of the zolmitriptan dimer is essential for its isolation, characterization, and for predicting its behavior in various pharmaceutical processes. The following table summarizes the currently available data.

Property	Value	Source(s)
Appearance	Off-white solid	[3]
Solubility	Soluble in Methanol and DMSO.	[3]
Melting Point	Not available.	[3]
pKa	Not available.	
HPLC Purity	≥95%	[3]

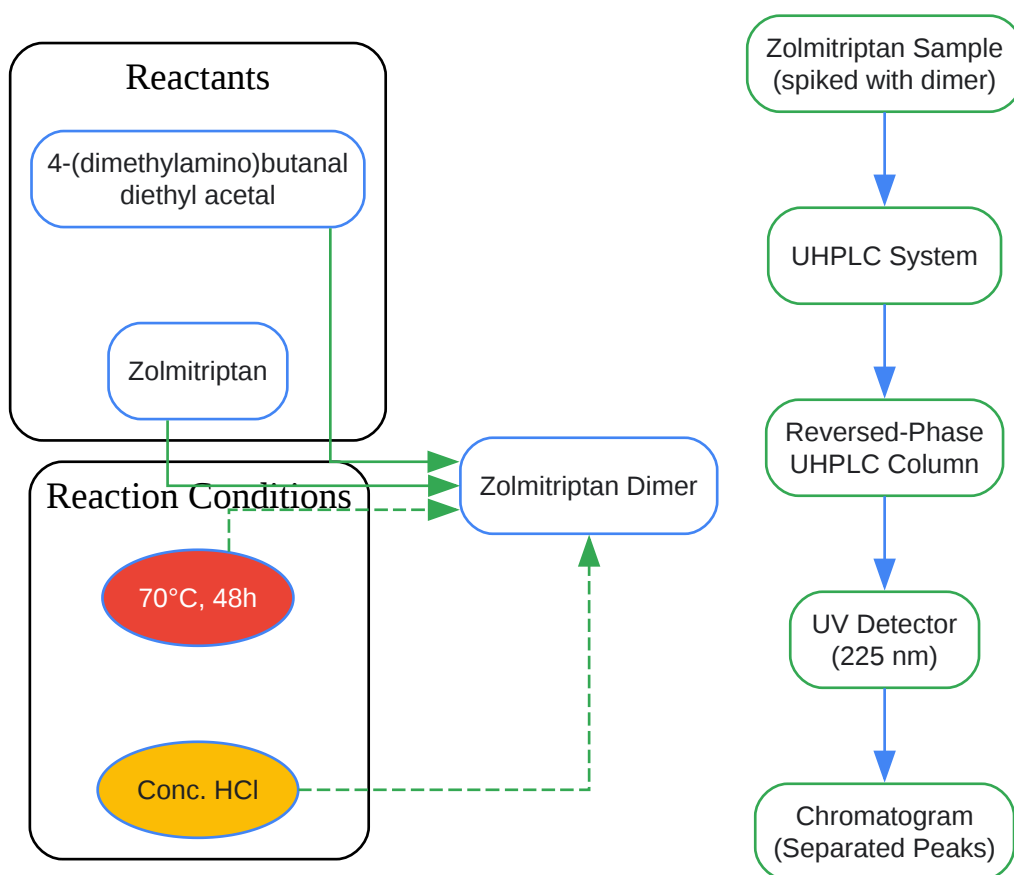
Note: While specific experimental values for melting point and pKa are not readily available in the public domain, the provided solubility data offers guidance for the selection of appropriate solvents for analytical and preparative purposes.

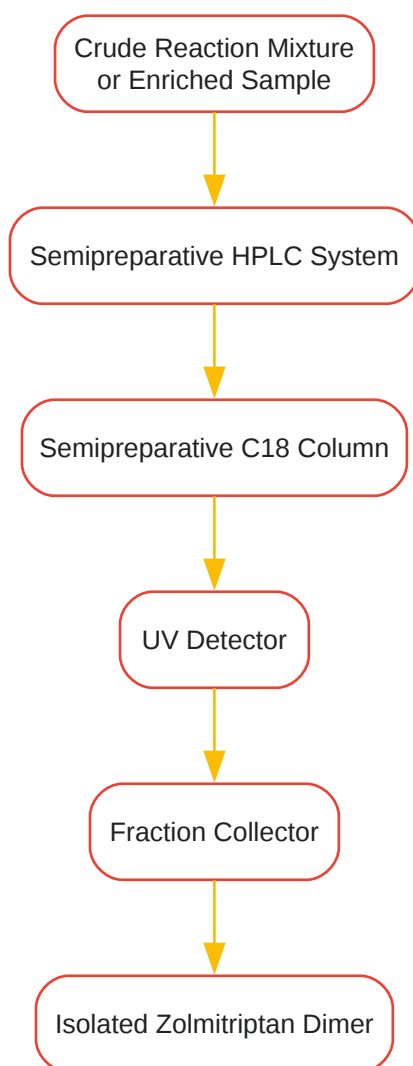
Formation and Synthesis of Zolmitriptan Dimer

The zolmitriptan dimer is primarily formed as a byproduct during the synthesis of zolmitriptan, specifically during the Fischer indole synthesis step.[5] It can also potentially be formed under forced degradation conditions.

Synthetic Pathway Overview

The formation of the dimer involves the reaction of zolmitriptan with 4-(dimethylamino)butanal diethyl acetal under acidic conditions.[5]





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Sources

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